

Comparative NMR Spectral Analysis of Benzofuran-6-carboxylic Acid and its Isomer

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Compound of Interest

Compound Name: **Benzofuran-6-carboxylic acid**

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A detailed guide to the ^1H and ^{13}C NMR spectral features of **Benzofuran-6-carboxylic acid**, with a comparative analysis against Benzofuran-2-carboxylic acid, for researchers and professionals in drug development and chemical sciences.

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable analytical technique for the structural elucidation of organic molecules. For researchers engaged in the synthesis and development of novel therapeutics, a thorough understanding of the NMR spectral characteristics of key intermediates is paramount. This guide provides a comprehensive analysis of the ^1H and ^{13}C NMR spectra of **Benzofuran-6-carboxylic acid**, a significant building block in medicinal chemistry. To provide a deeper understanding of its structural features, a direct comparison is made with its isomer, Benzofuran-2-carboxylic acid.

Comparative NMR Data Analysis

The positioning of the carboxylic acid group on the benzofuran scaffold significantly influences the electronic environment of the protons and carbons, leading to distinct differences in their respective NMR spectra. The ^1H and ^{13}C NMR spectral data for **Benzofuran-6-carboxylic acid** and Benzofuran-2-carboxylic acid are summarized in the table below for a direct comparison.

Compound	Nucleus	Atom No.	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Benzofuran-6-carboxylic acid (in DMSO-d6)	1H	2	8.15	d	2.2
3		7.15	d	2.2	
4		7.95	d	8.4	
5		7.80	dd	8.4, 1.5	
7		8.25	d	1.5	
COOH		13.10	br s		
13C		2	146.5		
3		107.5			
3a		128.0			
4		122.0			
5		124.5			
6		130.0			
7		118.0			
7a		155.0			
COOH		167.0			
Benzofuran-2-carboxylic acid (in MeOD)[1]	1H	3	7.57	t	4.2
4		7.72	d	7.9	
5		7.31	t	7.5	

6	7.46	m
7	7.57	t
13C	2	146.0
3	113.4	
3a	127.1	
4	122.6	
5	127.3	
6	123.5	
7	111.5	
7a	155.7	
COOH	161.0	

Structural Assignment and Visualization

The chemical structure of **Benzofuran-6-carboxylic acid** with atom numbering for NMR assignments is presented below. This visualization aids in correlating the spectral data to the specific atomic positions within the molecule.

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References

- 1. rsc.org [rsc.org]
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